

RN486 storage conditions -20°C desiccate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: RN486

CAS No.: 1242156-23-5

Cat. No.: S547908

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Chemical Identity & Storage

RN486 (CAS 1242156-23-5) is a potent and selective Bruton's Tyrosine Kinase (BTK) inhibitor. The table below summarizes its core chemical properties.

Property	Description
Chemical Name	6-cyclopropyl-8-fluoro-2-(2-(hydroxymethyl)-3-(1-methyl-5-((5-(4-methylpiperazin-1-yl)pyridin-2-yl)amino)-6-oxo-1,6-dihydropyridin-3-yl)phenyl)isoquinolin-1(2H)-one [1] [2]
Molecular Formula	C ₃₅ H ₃₅ FN ₆ O ₃ [1] [3] [4]
Molecular Weight	606.69 g/mol [1] [3] [4]
Physical Form	Off-white to light yellow solid [1] [3] [4]
Storage Condition	-20°C, desiccated, in a sealed container, and protected from light [1] [3] [2]

Storage & Handling FAQ

This section addresses common researcher questions on stability and sample preparation.

- **Q1: What are the confirmed long-term storage conditions for RN486?**

- **A:** The recommended long-term storage condition for **RN486** powder is **-20°C in a desiccated environment** [1] [3] [5]. One supplier also indicates that the powder can be stored at 2-8°C for short-term needs, but -20°C is standard for stability [2].

- **Q2: How should I prepare and store stock solutions of RN486?**

- **A:** **RN486** is soluble in DMSO. A typical stock solution concentration is 24 mg/mL (approximately 39.56 mM) [3].
- **Solution Storage:** Aliquot the DMSO stock solution and store it at **-80°C for up to 2 years or at -20°C for 1 year**. Avoid repeated freeze-thaw cycles to maintain stability and prevent water absorption [3].

- **Q3: The compound is insoluble in my aqueous buffer. What should I do?**

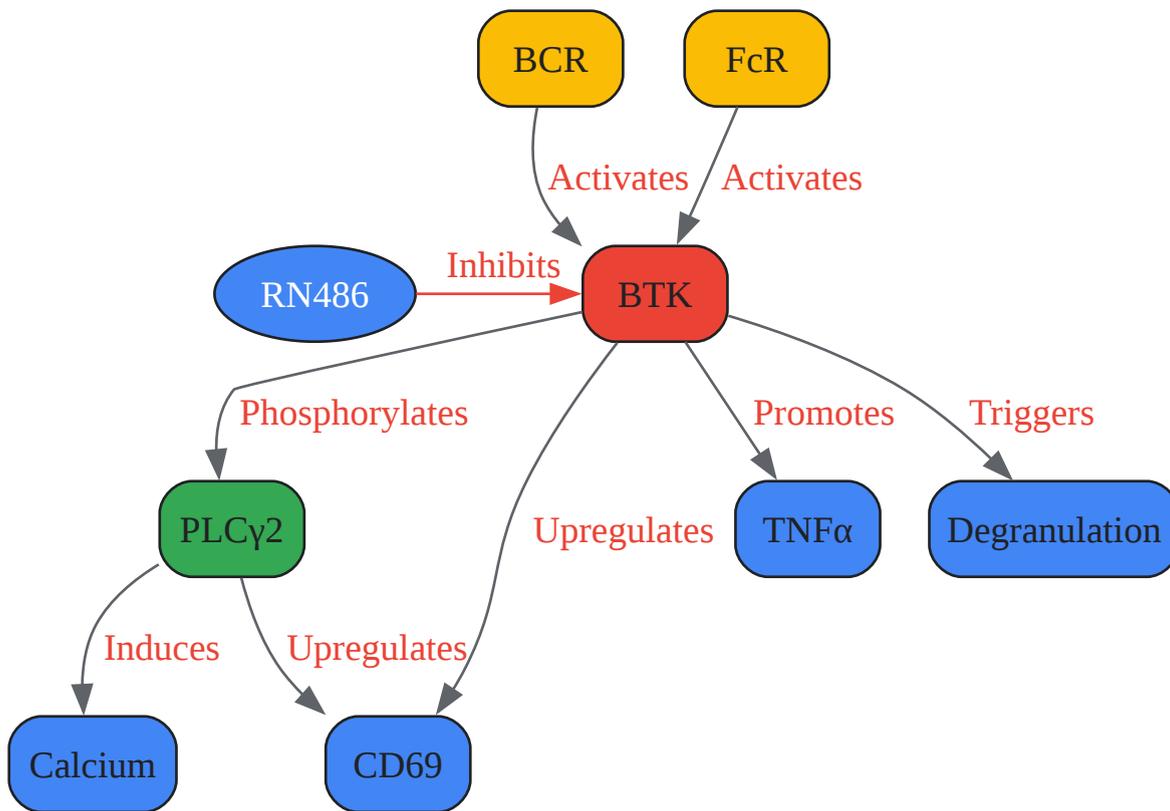
- **A:** **RN486** is insoluble in water and ethanol [1] [4]. First, ensure the compound is fully dissolved in DMSO to create a concentrated stock solution (e.g., 10-50 mM). This stock can then be diluted into your aqueous assay buffer. The final DMSO concentration should be kept as low as possible (typically $\leq 0.5-1\%$) to avoid cellular toxicity. Gentle warming may be required to fully dissolve the powder in DMSO [1].

Key Experimental Data & Protocols

For your experimental design, here is a summary of **RN486**'s key biochemical and cellular activity data.

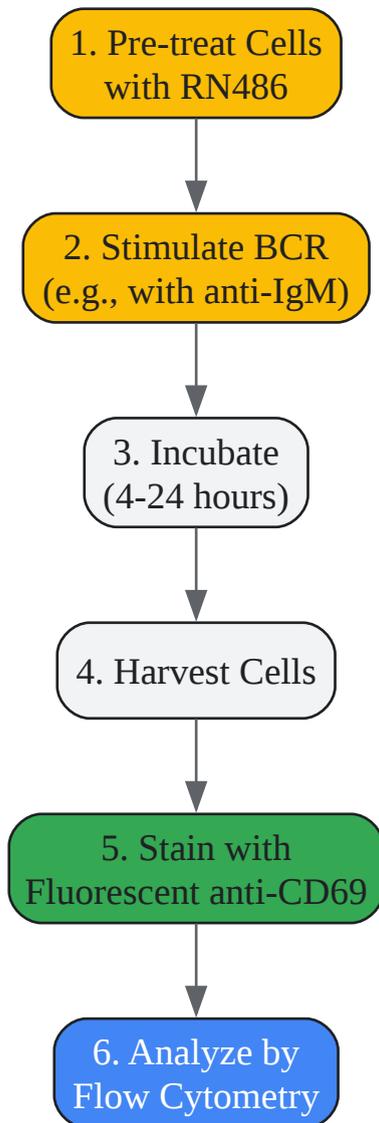
| **Assay Type** | **Description / Cell Line** | **Result (IC₅₀ / K_d)** | **Citation** | | :--- | :--- | :--- | :--- | | **Biochemical Assay** | BTK Enzyme Inhibition | IC₅₀ = **4.0 nM** [3] | | | **Binding Assay** | BTK Binding (FRET) | K_d = **0.31 nM** [3] | | | **Cellular Assay** | Ramos B-cells (IgM-induced calcium influx) | IC₅₀ = **27 nM** [3] | | | **Cellular Assay** | Human Mast Cells (FcεR-induced degranulation) | IC₅₀ = **2.9 nM** [1] [4] | | | **Cellular Assay** | Human Monocytes (FcγR-mediated TNF-α production) | IC₅₀ = **7.0 nM** [1] [4] | | | **Cellular Assay** | Human Whole Blood B-cells (BCR-induced CD69) | IC₅₀ = **21.0 nM** [1] [4] |

The following diagram illustrates the established signaling pathways that **RN486** inhibits and the corresponding functional readouts in different immune cells.



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The experimental workflow below outlines the key steps for a cellular assay to validate **RN486**'s activity, such as measuring BCR-induced CD69 expression in B-cells.



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Troubleshooting Guide

- **Unexpectedly low potency or no cellular activity:**
 - **Cause:** The most common cause is **improper storage or handling** leading to compound degradation. This can occur if the powder or stock solution is exposed to multiple freeze-thaw cycles, moisture, or is not stored at the recommended temperature.
 - **Solution:** Use a fresh aliquot of the stock solution. Confirm the storage conditions for both the powder (-20°C, desiccated) and stock solutions (preferentially -80°C). Ensure the final DMSO concentration in assays is low enough to avoid cytotoxicity.

- **Inconsistent results between experiments:**

- **Cause:** Variations in cell passage number, stimulation conditions (e.g., concentration of anti-IgM, incubation time), or serum content in the culture medium can affect signaling pathway activation.
- **Solution:** Standardize all assay conditions. Use cells within a consistent passage range and pre-titrate stimulating agents to determine the optimal concentration. Use low-serum or serum-free media during the stimulation step if possible.

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References

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3. RN486 | Btk Inhibitor [medchemexpress.com]
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